

An In-depth Technical Guide to the Chemical Structure and Synthesis of Velagliflozin

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and synthetic pathway of **Velagliflozin**, a selective sodium-glucose cotransporter 2 (SGLT2) inhibitor. The information presented herein is intended for a technical audience in the fields of medicinal chemistry, pharmacology, and drug development.

Chemical Structure and Properties

Velagliflozin is a C-glucoside derivative with a distinct chemical architecture that facilitates its selective inhibition of the SGLT2 protein.

Chemical Name: 2-[(4-cyclopropylphenyl)methyl]-4-[(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]benzonitrile[1]

Molecular Formula: C23H25NO5[2]

Molecular Weight: 395.45 g/mol

The structure of **Velagliflozin** is characterized by a central benzonitrile core substituted with a 4-cyclopropylbenzyl group at the 2-position and a β -D-glucopyranosyl moiety at the 4-position. The stereochemistry of the glucose unit is crucial for its biological activity.



Identifier	Value
IUPAC Name	2-[(4-cyclopropylphenyl)methyl]-4- [(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6- (hydroxymethyl)oxan-2-yl]benzonitrile[1]
SMILES	C1CC1c2ccc(cc2)Cc3c(ccc(c3)C#N)[C@H]4 INVALID-LINKCO)O)O">C@@HO
InChI	InChI=1S/C23H25NO5/c24-11-17-8-7-16(23- 22(28)21(27)20(26)19(12-25)29-23)10-18(17)9- 13-1-3-14(4-2-13)15-5-6-15/h1-4,7-8,10,15,19- 23,25-28H,5- 6,9,12H2/t19-,20-,21+,22-,23+/m1/s1
CAS Number	946525-65-1[2]

Synthetic Pathway

The synthesis of **Velagliflozin** has been described in patent literature, notably in patent US7776830B2. The overall strategy involves the preparation of a key aglycone intermediate followed by a stereoselective glycosylation reaction and subsequent deprotection. An overview of a potential synthetic route is presented below.

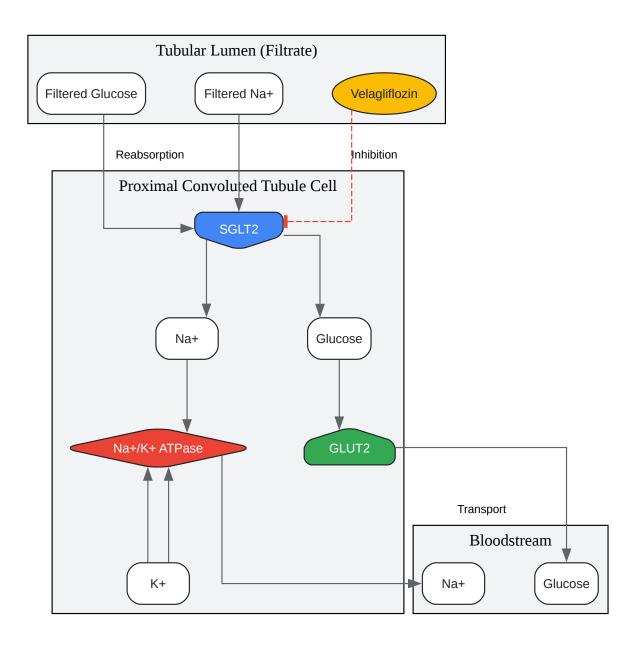












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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure and Synthesis of Velagliflozin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683480#velagliflozin-chemical-structure-and-synthesis]

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